

CAS number and nomenclature for 3-Ethyl-6-methylnonane

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Compound of Interest

Compound Name: 3-Ethyl-6-methylnonane

Cat. No.: B14548673

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An In-Depth Technical Guide to 3-Ethyl-6-methylnonane

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide serves as a core reference for **3-Ethyl-6-methylnonane**, providing essential chemical identifiers and a structural breakdown. The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **3-Ethyl-6-methylnonane**.^[1] Its Chemical Abstracts Service (CAS) registry number is 62184-48-9.^[1] While this document provides foundational information, a comprehensive review of publicly accessible scientific literature and databases reveals a significant lack of in-depth experimental studies on this specific molecule. As such, detailed experimental protocols, extensive quantitative data from empirical studies, and established biological signaling pathways involving **3-Ethyl-6-methylnonane** are not available at the time of this publication. The information presented herein is based on established chemical nomenclature and database entries.

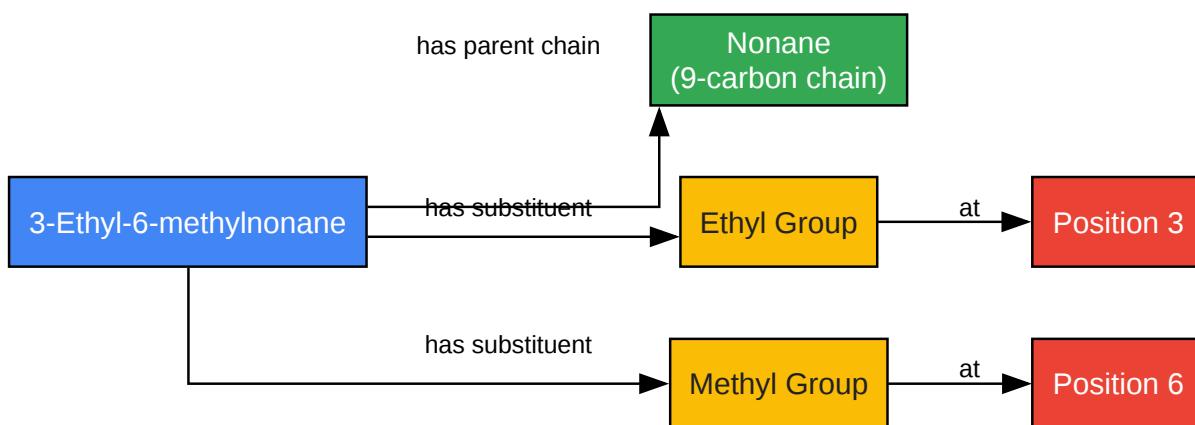
Chemical Identity and Nomenclature

3-Ethyl-6-methylnonane is a saturated hydrocarbon belonging to the alkane family. Its molecular structure consists of a nine-carbon backbone (nonane) with two alkyl substituents: an ethyl group at the third carbon and a methyl group at the sixth carbon.

Identifier	Value	Source
IUPAC Name	3-Ethyl-6-methylnonane	PubChem[1]
CAS Number	62184-48-9	PubChem[1]
Molecular Formula	C ₁₂ H ₂₆	PubChem[1]
InChI	InChI=1S/C ₁₂ H ₂₆ /c1-5-8-11(4)9-10-12(6-2)7-3/h11-12H,5-10H ₂ ,1-4H3	PubChem[1]
InChIKey	HYIBWPIYSSTZLB-UHFFFAOYSA-N	PubChem[1]
SMILES	CCCC(C)CCC(CC)CC	PubChem[1]

Structural Elucidation

The IUPAC name "**3-Ethyl-6-methylnonane**" provides a systematic breakdown of its chemical structure. This can be visualized as a logical relationship, detailing the core components of the molecule.



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IUPAC Nomenclature Breakdown for **3-Ethyl-6-methylnonane**.

Experimental Data and Protocols

A thorough search of scientific literature and chemical databases did not yield any specific experimental studies on **3-Ethyl-6-methylnonane**. Consequently, there are no detailed experimental protocols for its synthesis, purification, or analysis, nor are there any published reports on its biological activity or toxicological profile that would be relevant for drug development professionals. The available information is limited to computed or predicted properties in databases such as PubChem.

Signaling Pathways and Biological Activity

Due to the absence of published research on the interaction of **3-Ethyl-6-methylnonane** with biological systems, there is no information available on any signaling pathways it may modulate. Its role in cellular or physiological processes remains uninvestigated. Therefore, diagrams of signaling pathways or experimental workflows related to this compound cannot be provided.

Conclusion

3-Ethyl-6-methylnonane is a structurally defined branched alkane with the CAS number 62184-48-9.^[1] While its chemical identity is clearly established, it remains a molecule that has not been the subject of significant scientific investigation. For researchers and drug development professionals, this presents both a challenge and an opportunity. The lack of existing data means that any investigation into its properties or biological activities would be novel. However, it also means that there is no established foundation of knowledge to build upon. Future research would be required to determine any potential applications or biological relevance of this compound.

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References

- 1. 3-Ethyl-6-methylnonane | C12H26 | CID 22051807 - PubChem
[pubchem.ncbi.nlm.nih.gov]

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